

Proper Disposal of ZZW-115: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ZZW-115
Cat. No.: B15568860

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For researchers, scientists, and drug development professionals utilizing the potent NUPR1 inhibitor **ZZW-115**, adherence to proper disposal protocols is crucial for maintaining a safe and compliant laboratory environment. While the Safety Data Sheet (SDS) for **ZZW-115** indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is imperative to handle and dispose of this research chemical with the utmost care and in accordance with institutional and local regulations.

Key Chemical and Safety Data

A comprehensive understanding of **ZZW-115**'s properties is the first step toward safe handling and disposal. The following table summarizes essential quantitative data for **ZZW-115** and its hydrochloride salt form.

Property	ZZW-115 (Free Base)	ZZW-115 Hydrochloride
CAS Number	801991-87-7	10122-45-9[1]
Molecular Formula	C24H31F3N4S[2][3]	C24H31F3N4S • 3HCl[1]
Molecular Weight	464.60 g/mol [2]	574.0 g/mol [1]
Appearance	Solid powder	Solid[1]
Purity	>98%	≥95%[1]
Solubility	Soluble in DMSO[3]	Soluble in Ethanol[1], H2O (100 mg/mL), and DMSO (83.33 mg/mL)[4]
Storage	Dry, dark at -20°C for 1 year[3]	Powder: -20°C for 3 years; In solvent: -80°C for 1 year[4]

Experimental Protocols: Safe Disposal Procedure

The following step-by-step guide provides a recommended procedure for the proper disposal of **ZZW-115**. This protocol is based on the available safety data and general best practices for laboratory chemical waste management.

1. Personal Protective Equipment (PPE): Before handling **ZZW-115**, ensure appropriate PPE is worn, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

2. Waste Segregation and Collection:

- Solid Waste: Collect un-used or expired **ZZW-115** powder in a clearly labeled, sealed container designated for chemical waste.
- Liquid Waste:

- Solutions of **ZZW-115** should be collected in a separate, sealed, and clearly labeled waste container.
- Do not mix **ZZW-115** solutions with other chemical waste streams unless compatibility has been verified.
- Contaminated Materials: Any materials that have come into contact with **ZZW-115**, such as pipette tips, tubes, and absorbent paper, should be collected in a designated, sealed waste bag or container.

3. Labeling: All waste containers must be clearly labeled with:

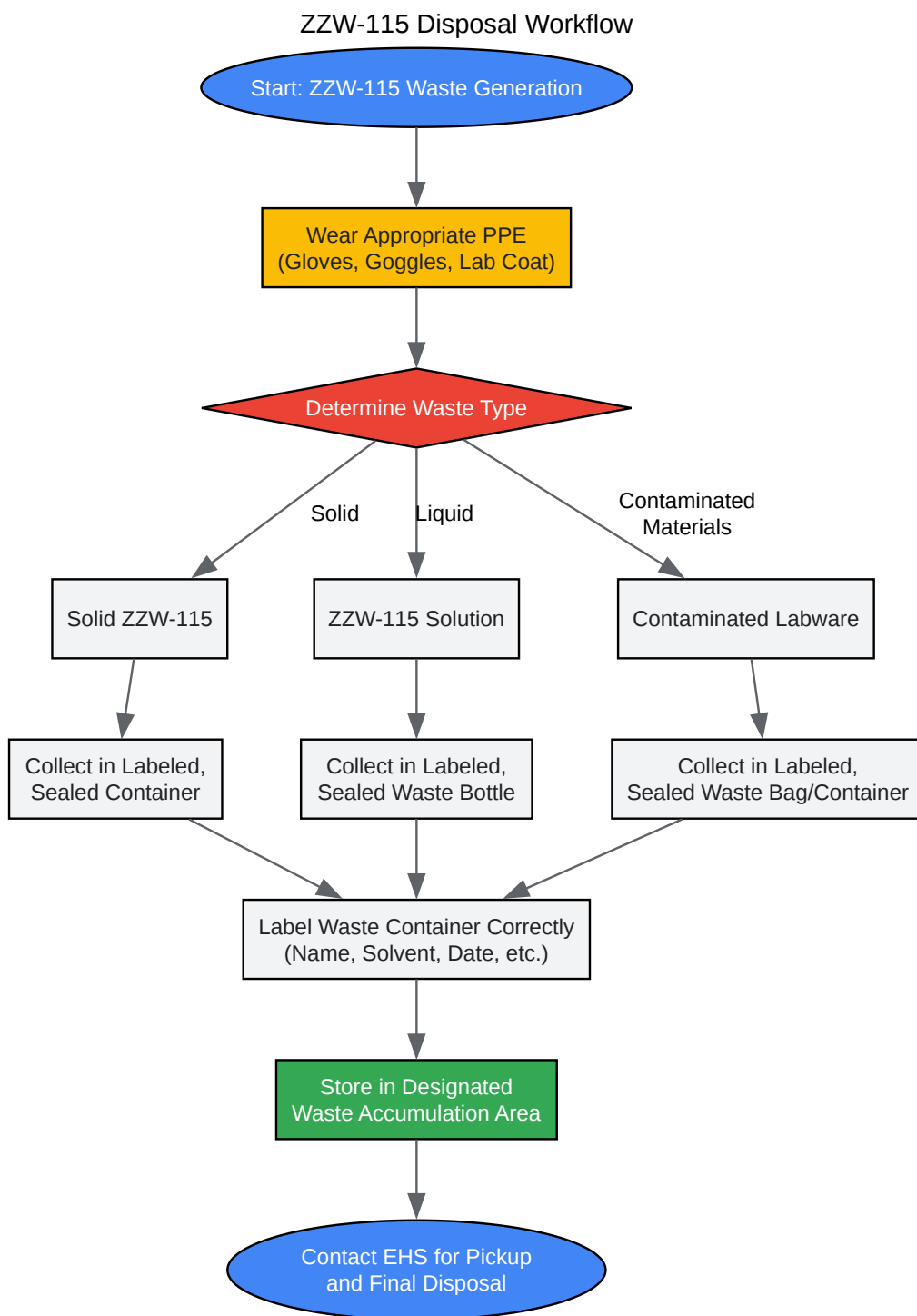
- The full chemical name: "**ZZW-115**" or "**ZZW-115** hydrochloride"
- The primary solvent(s) if in solution
- The approximate concentration and volume
- The date of waste generation
- A "Chemical Waste" or "Hazardous Waste" label, in accordance with your institution's policies.

4. Storage of Waste: Store the sealed and labeled waste containers in a designated, secure, and well-ventilated waste accumulation area, away from incompatible materials.

5. Final Disposal: Arrange for the collection and disposal of the **ZZW-115** waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor. Do not dispose of **ZZW-115** down the drain or in regular trash.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **ZZW-115**.



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Caption: A flowchart outlining the step-by-step procedure for the safe disposal of **ZZW-115** waste in a laboratory setting.

By implementing these procedures, researchers can ensure the safe and responsible disposal of **ZZW-115**, fostering a culture of safety and environmental stewardship within the scientific community. Always consult your institution's specific guidelines and the most up-to-date Safety Data Sheet before handling any chemical.

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